

An In-depth Technical Guide to Methyl 5-hydroxy-6-methoxypicolinate

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Compound of Interest

Compound Name: *Methyl 5-hydroxy-6-methoxypicolinate*

CAS No.: 1256791-78-2

Cat. No.: B573048

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For Researchers, Scientists, and Drug Development Professionals

Foreword

Methyl 5-hydroxy-6-methoxypicolinate, identified by its CAS number 1256791-78-2, is a substituted pyridine derivative belonging to the hydroxypyridinone class of compounds.^[1] While specific research on this particular molecule is emerging, its structural features suggest a significant potential in medicinal chemistry and materials science. This guide provides a comprehensive technical overview, drawing upon established knowledge of related picolinate and hydroxypyridinones to project the synthesis, properties, and potential applications of this compound. As a Senior Application Scientist, the insights herein are synthesized to provide both foundational knowledge and a forward-looking perspective for professionals in drug development and scientific research.

Introduction: Unveiling a Promising Scaffold

Methyl 5-hydroxy-6-methoxypicolinate is an organic compound with the chemical formula $C_8H_9NO_4$.^[1] Its core structure is a pyridine ring, a fundamental heterocyclic motif in numerous

biologically active molecules. The strategic placement of a hydroxyl group at the 5-position and a methoxy group at the 6-position, along with a methyl ester at the 2-position, creates a unique electronic and steric environment. This substitution pattern places it within the broader family of hydroxypyridinones, which are renowned for their metal-chelating properties and diverse therapeutic applications.[2][3][4][5]

The hydroxypyridinone scaffold is considered a "privileged" structure in medicinal chemistry due to its ability to form stable complexes with various metal ions, most notably iron (Fe^{3+}).[4][5] This has led to the development of hydroxypyridinone-based drugs for the treatment of iron overload diseases.[5] Furthermore, the versatility of this scaffold allows for a wide range of chemical modifications to fine-tune its biological activity and pharmacokinetic properties.[2]

Key Structural Features and Potential Implications:

- **Hydroxypyridinone Core:** The 5-hydroxy group is crucial for the compound's potential metal-chelating activity, a key determinant of its likely biological function.
- **Methoxy Group:** The 6-methoxy group can influence the compound's lipophilicity, metabolic stability, and overall electronic properties, potentially modulating its biological activity and target engagement.
- **Methyl Picolinate Moiety:** The methyl ester at the 2-position offers a site for further chemical modification and can influence the compound's solubility and cell permeability.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 5-hydroxy-6-methoxypicolinate** is presented below. It is important to note that while some data is available, other parameters may be predicted based on its chemical structure.

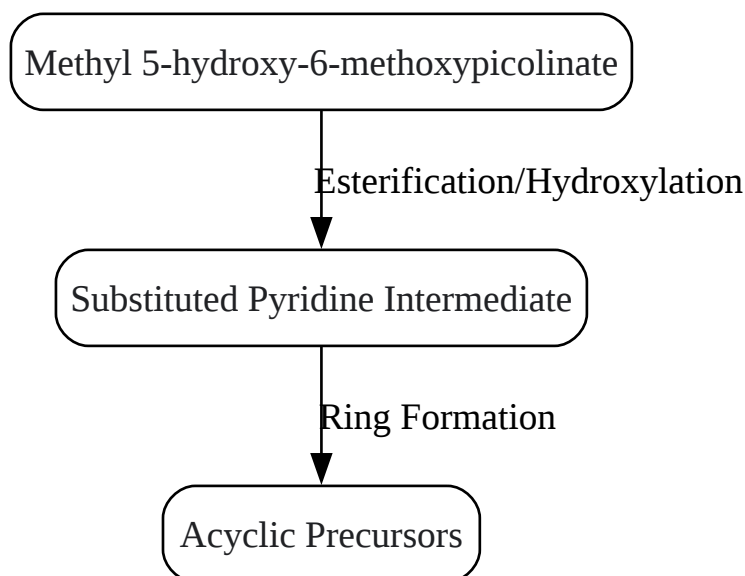
Property	Value	Source
CAS Number	1256791-78-2	[1]
Molecular Formula	C ₈ H ₉ NO ₄	[1]
Molecular Weight	183.16 g/mol	Calculated
PubChem CID	56956227	[1]
MDL Number	MFCD18259871	[1]

Proposed Synthetic Pathways

While a specific, detailed synthesis of **Methyl 5-hydroxy-6-methoxypicolinate** is not extensively documented in publicly available literature, a plausible and efficient synthetic route can be proposed based on established methodologies for the synthesis of substituted picolinates and pyridinones.[6][7][8]

A potential synthetic approach could involve the construction of the substituted pyridine ring followed by functional group manipulations. One possible strategy is outlined below:

Proposed Retrosynthetic Analysis:



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Caption: A simplified retrosynthetic analysis for **Methyl 5-hydroxy-6-methoxypicolinate**.

Illustrative Experimental Protocol (Hypothetical):

This protocol is a generalized representation based on similar syntheses and should be optimized for specific laboratory conditions.

Step 1: Synthesis of a Substituted Pyridine Precursor

A multi-component reaction could be employed, reacting a suitable 1,3-dicarbonyl compound with an enamine and a nitrogen source, such as ammonium acetate, to form the pyridine ring. [7] The starting materials would be chosen to already incorporate or allow for the later introduction of the required substituents.

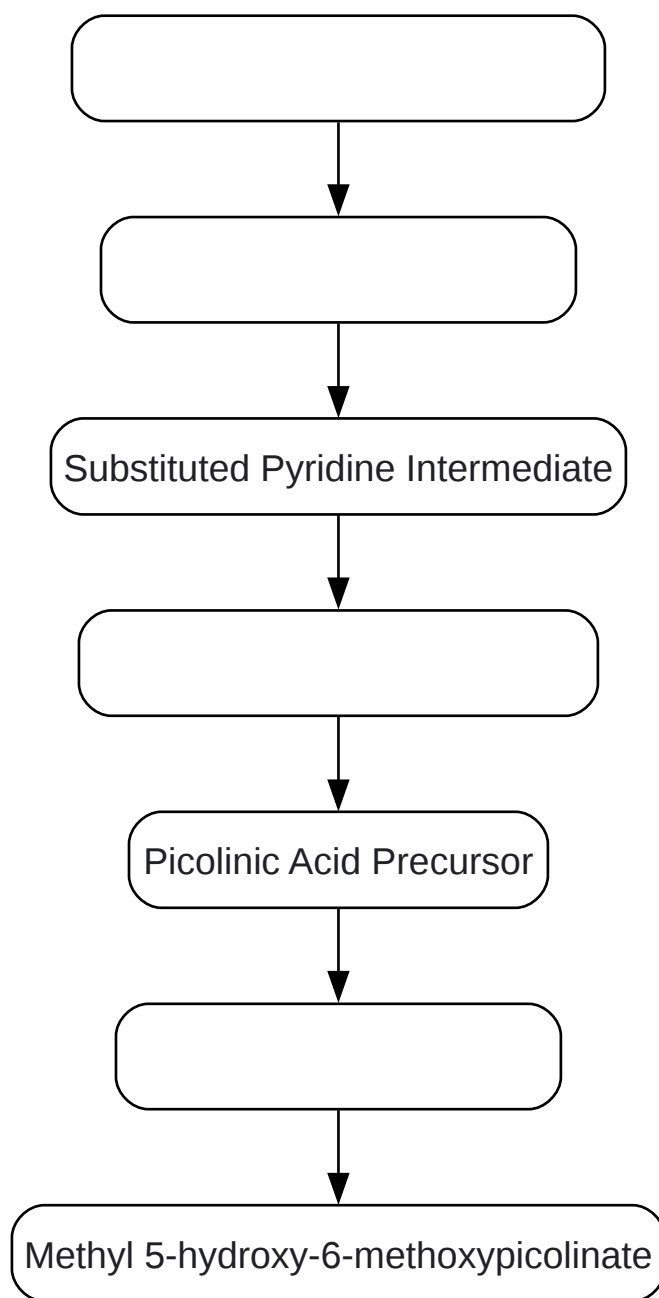
Step 2: Introduction of the Hydroxyl and Methoxy Groups

If not already present from the initial ring formation, the hydroxyl and methoxy groups could be introduced through nucleophilic aromatic substitution or other standard aromatic functionalization reactions on a suitably activated pyridine intermediate.

Step 3: Esterification to Yield the Final Product

The picolinic acid precursor would then be subjected to esterification with methanol under acidic conditions (e.g., using sulfuric acid as a catalyst) to yield **Methyl 5-hydroxy-6-methoxypicolinate**. [9]

Workflow for Proposed Synthesis:



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Caption: Proposed workflow for the synthesis of **Methyl 5-hydroxy-6-methoxypicolinate**.

Potential Applications and Biological Activity

The structural similarity of **Methyl 5-hydroxy-6-methoxypicolinate** to other well-studied hydroxypyridinones provides a strong basis for predicting its potential biological activities and applications.^{[2][3][5]}

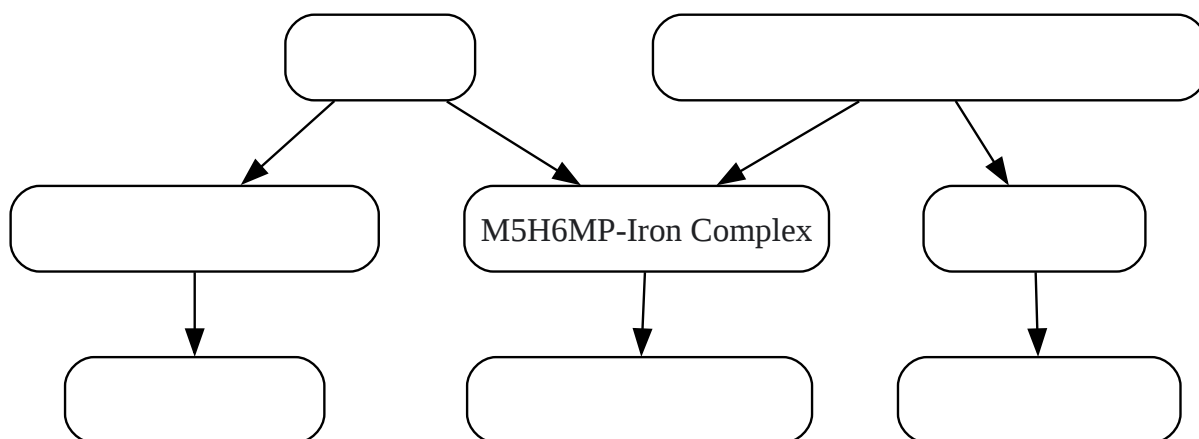
Primary Areas of Interest:

- **Iron Chelation Therapy:** Given the high affinity of hydroxypyridinones for ferric iron, this compound could be investigated for its potential in treating iron overload disorders such as thalassemia and hemochromatosis.[5] The methoxy and methyl ester groups could modulate its pharmacokinetic profile, potentially offering advantages over existing therapies.
- **Neurodegenerative Diseases:** Dysregulation of metal ion homeostasis is implicated in the pathology of several neurodegenerative diseases, including Alzheimer's and Parkinson's.[2] Hydroxypyridinone-based chelators are being explored as therapeutic agents to mitigate metal-induced oxidative stress in the brain.[2]
- **Antimicrobial and Antifungal Agents:** Iron is an essential nutrient for the growth of many pathogenic microorganisms.[3] By sequestering iron, hydroxypyridinone derivatives can exhibit antimicrobial and antifungal activity.[2][3]
- **Enzyme Inhibition:** Some hydroxypyridinones have been shown to inhibit metalloenzymes.[2][5] This opens up possibilities for applications in cancer therapy and other diseases where specific enzymes are overactive.
- **Diagnostic and Imaging Agents:** The strong metal-chelating properties of hydroxypyridinones make them suitable for developing radiopharmaceuticals for diagnostic imaging (e.g., PET scans) when complexed with appropriate radioisotopes.[3]

Proposed Mechanism of Action: The Role of Metal Chelation

The primary proposed mechanism of action for **Methyl 5-hydroxy-6-methoxypicolinate** is its ability to act as a chelating agent. The hydroxyl and adjacent ring nitrogen of the hydroxypyridinone core can form a stable five-membered ring with a metal ion.

Signaling Pathway of Iron Chelation:



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Caption: Proposed mechanism of action via iron chelation.

By binding to excess or misplaced iron, **Methyl 5-hydroxy-6-methoxypicolinate** could prevent the participation of iron in the Fenton reaction, which generates highly reactive and damaging hydroxyl radicals. The resulting iron complex would then be excreted from the body, leading to a reduction in overall iron burden and a decrease in oxidative stress.

Future Research Directions

To fully elucidate the potential of **Methyl 5-hydroxy-6-methoxypicolinate**, several key areas of research should be pursued:

- **Development and Optimization of a Reliable Synthetic Route:** A robust and scalable synthesis is the first critical step for enabling further research.
- **In Vitro Characterization of Metal Chelation:** Detailed studies are needed to determine the binding affinity and selectivity of the compound for various biologically relevant metal ions.
- **Evaluation of Biological Activity:** A comprehensive screening of the compound's activity in relevant in vitro and in vivo models for iron overload, neurodegeneration, and microbial infections is warranted.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis and evaluation of a library of related analogs will help to identify the key structural features that contribute to its biological activity.

and to optimize its properties.

- Pharmacokinetic and Toxicological Profiling: A thorough assessment of the compound's absorption, distribution, metabolism, excretion (ADME), and toxicity is essential for its potential development as a therapeutic agent.

Conclusion

Methyl 5-hydroxy-6-methoxypicolinate stands as a compound of significant interest at the intersection of synthetic chemistry and drug discovery. While direct experimental data remains limited, its structural analogy to the well-established class of hydroxypyridinones provides a strong rationale for its investigation as a metal-chelating agent with potential therapeutic applications. The insights and proposed research directions outlined in this guide are intended to serve as a valuable resource for scientists and researchers dedicated to advancing the frontiers of medicinal chemistry.

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